

A Technical Guide to the Physicochemical Properties of 2,2'-Dibromobiphenyl

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Compound of Interest

Compound Name: 2,2'-Dibromobiphenyl

Cat. No.: B083442

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This in-depth technical guide provides a comprehensive overview of the melting and boiling points of **2,2'-Dibromobiphenyl**, a key intermediate in various chemical syntheses. This document outlines its physical properties, detailed experimental protocols for their determination, and a workflow for its application in the synthesis of organosilicon compounds.

Core Physicochemical Data

2,2'-Dibromobiphenyl is a white crystalline solid at room temperature.^{[1][2]} Its key physical properties are summarized in the table below, providing a ready reference for laboratory and industrial applications.

Property	Value	Source(s)
Melting Point	78 - 83 °C	[1] [2] [3]
78 - 82 °C	[4]	
76.0 - 83.0 °C	[5] [6]	
Boiling Point	332.9 ± 17.0 °C (Predicted)	[1] [3] [7] [8]
198 - 200 °C (literature)		
Molecular Formula	C ₁₂ H ₈ Br ₂	[3] [6]
Molecular Weight	312.00 g/mol	[9]
Density	1.667 g/cm ³	[1] [2]
Appearance	White crystalline powder/solid	[1] [2] [3]

Note on Boiling Point Discrepancy: The significant variation in reported boiling points, with a predicted value around 332.9 °C and an experimental value of 198-200 °C, may be attributable to the conditions under which the measurements were taken. The lower value could potentially represent the boiling point under reduced pressure. For practical applications, it is advisable to experimentally determine the boiling point under the specific conditions of use.

Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following are standard methodologies for these measurements.

Melting Point Determination: Capillary Method

The melting point of **2,2'-Dibromobiphenyl** can be determined using a standard capillary melting point apparatus (e.g., Mel-Temp or similar).

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **2,2'-Dibromobiphenyl** is finely powdered and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- **Purity Indication:** A sharp melting range (typically ≤ 1 °C) is indicative of a pure compound.

Boiling Point Determination: Thiele Tube Method

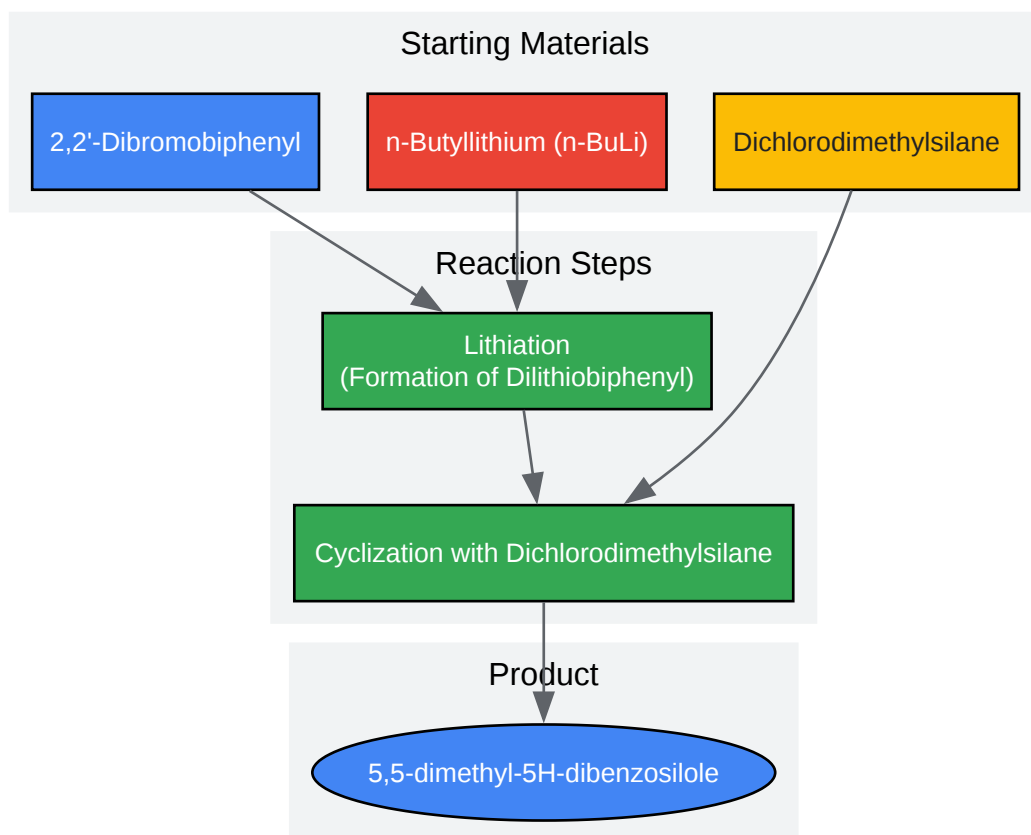
For an accurate determination of the boiling point of **2,2'-Dibromobiphenyl**, especially given the discrepancy in reported values, the Thiele tube method is a reliable microscale technique.

Procedure:

- **Sample Preparation:** A small amount of **2,2'-Dibromobiphenyl** is placed in a small test tube (Durham tube). A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently heated, ensuring even heat distribution by convection.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until the bubbling is vigorous, and then the heat source is removed.
- **Boiling Point Reading:** As the apparatus cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.

Application in Synthesis: A Workflow Example

2,2'-Dibromobiphenyl is a precursor in the synthesis of various organic and organometallic compounds. One notable application is in the preparation of 5,5-dimethyl-5H-dibenzosilole.[1] The logical workflow for this synthesis is outlined below.

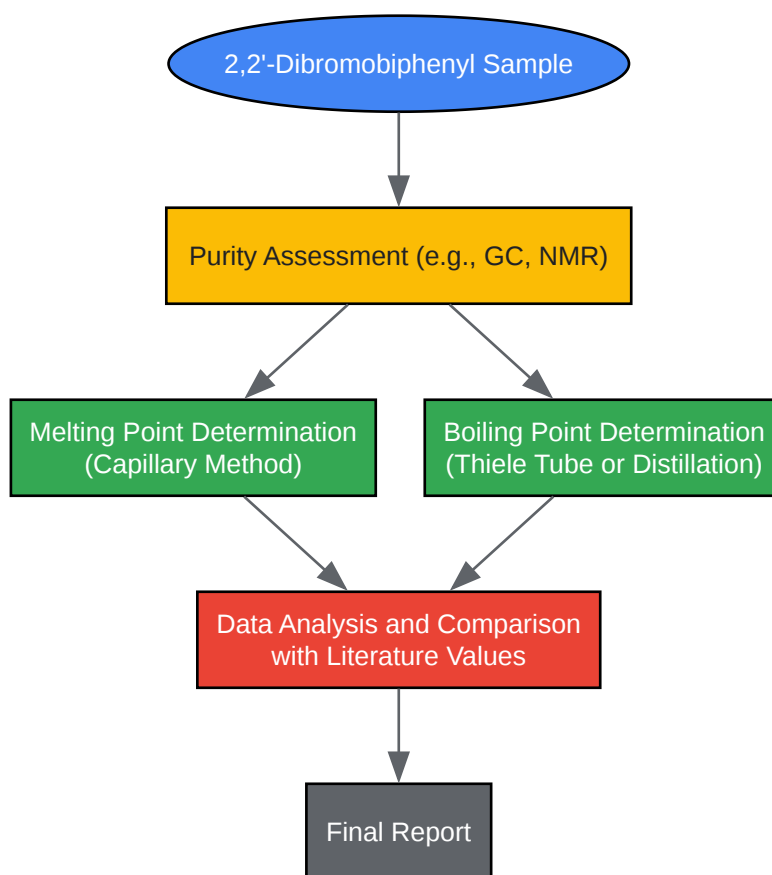


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Caption: Synthetic pathway from **2,2'-Dibromobiphenyl** to 5,5-dimethyl-5H-dibenzosilole.

Experimental Workflow for Physicochemical Property Determination

The logical flow for determining the key physical properties discussed in this guide is presented below.



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Caption: Workflow for the determination and reporting of physicochemical properties.

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References

- 1. 2,2'-Dibromobiphenyl CAS#: 13029-09-9 [m.chemicalbook.com]
- 2. innospk.com [innospk.com]
- 3. 2,2'-Dibromobiphenyl - Safety Data Sheet [chemicalbook.com]
- 4. 2,2'-Dibromobiphenyl SDS - Download & Subscribe for Updates [sdsmanager.com]

- 5. 2,2'-Dibromobiphenyl, 98% 5 g | [Request for Quote](#) | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. 2,2'-Dibromobiphenyl, 98% 1 g | [Contact Us](#) | Thermo Scientific™ | thermofisher.com [thermofisher.com]
- 7. 2,2'-Dibromobiphenyl | 13029-09-9 [amp.chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. 2,2'-Dibromobiphenyl | C₁₂H₈Br₂ | CID 83060 - PubChem [pubchem.ncbi.nlm.nih.gov]
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